

Comparative analysis of anthraquinone derivatives for energy storage

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Compound of Interest

Compound Name: 2-Ethylanthraquinone

Cat. No.: B047962

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A Comparative Guide to Anthraquinone Derivatives for Energy Storage

Anthraquinone and its derivatives have emerged as a highly promising class of organic materials for next-generation energy storage systems. Their advantages, including structural diversity, tunable redox properties, and reliance on earth-abundant elements, position them as sustainable alternatives to traditional inorganic materials. This guide provides a comparative analysis of various anthraquinone derivatives, presenting key performance data from experimental studies to assist researchers in materials selection and development.

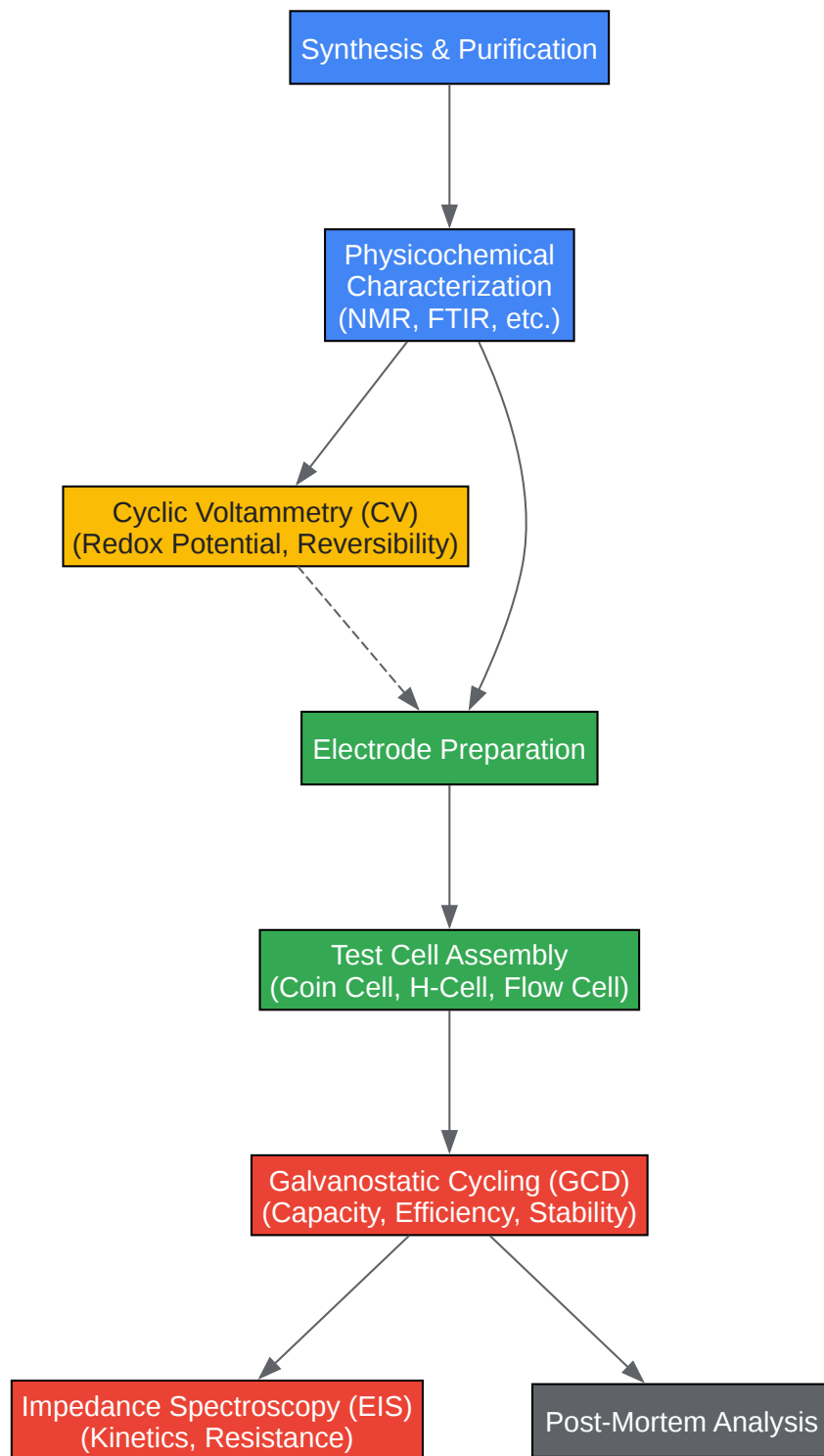
The core energy storage functionality of anthraquinones stems from the reversible two-electron, two-proton redox reaction of their quinone moieties. This process allows for efficient charge storage in applications ranging from lithium-ion batteries (LIBs) to aqueous redox flow batteries (ARFBs).

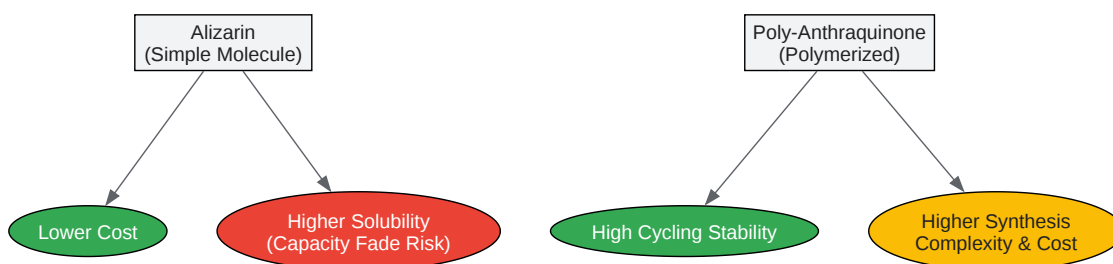
Two-Electron Redox Mechanism

Anthraquinone
(Oxidized State)

+ 2e-
+ 2H+

Hydroquinone
(Reduced State)





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